

# Personal protective equipment for handling UCL-TRO-1938

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## Compound of Interest

Compound Name: UCL-TRO-1938

Cat. No.: B15541133

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## Essential Safety and Handling Guide for UCL-TRO-1938

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **UCL-TRO-1938**, a potent allosteric activator of PI3K $\alpha$ . The following procedural guidance is designed to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

## Hazard Assessment and Prudent Handling

Conflicting hazard information exists for **UCL-TRO-1938**. A Safety Data Sheet (SDS) from one supplier indicates the substance is not classified as hazardous under the Globally Harmonized System (GHS). However, another supplier reports the following hazard statements:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation

Given this discrepancy, a conservative approach is mandatory. It is imperative to handle **UCL-TRO-1938** as a potentially hazardous substance. Always consult your institution's

Environmental Health and Safety (EHS) department for a comprehensive risk assessment before beginning work.

## Personal Protective Equipment (PPE)

A risk-based approach should be taken when selecting PPE. The following are minimum requirements for handling **UCL-TRO-1938** in solid and solution forms.

Operation	Required Personal Protective Equipment	Rationale
Handling Solid Compound (Weighing, Aliquoting)	- Nitrile gloves (double-gloving recommended)- Safety goggles- Lab coat- Face mask (N95 or higher)	To prevent inhalation of fine particles and to protect skin and eyes from contact.
Handling Solutions	- Nitrile gloves- Safety goggles- Lab coat	To protect against accidental splashes and skin contact.

Always wear appropriate PPE when handling this product.<sup>[1]</sup> All eye protection must meet ANSI standard Z87.1.<sup>[2]</sup> Lab coats should be worn to protect against minor chemical splashes and contamination.<sup>[3]</sup>

## Operational Plan: From Receipt to Disposal

Follow these step-by-step procedures for the safe handling of **UCL-TRO-1938**.

### Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks.
- **Label:** Ensure the container is clearly labeled with the compound name, CAS number, and any known hazard warnings.
- **Store:** Store the compound according to the supplier's recommendations.

### Storage Conditions

Powder	Store at -20°C for up to 3 years. <a href="#">[1]</a>
Stock Solutions in Solvent	Aliquot and store at -80°C for up to one year, or -20°C for up to one month to avoid repeated freeze-thaw cycles. <a href="#">[1]</a>

## Experimental Protocols: Solution Preparation

All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood or other ventilated enclosure to minimize inhalation risk.[\[4\]](#)

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Pre-weigh: If necessary, weigh the desired amount of **UCL-TRO-1938** powder in the fume hood.
- Dissolve: Add the appropriate volume of fresh, anhydrous DMSO directly to the vial. For compounds in quantities of 10 mg or less, it is recommended to add the solvent directly to the product vial.[\[1\]](#)
- Ensure Complete Dissolution: Vortex or sonicate the solution to ensure the compound is fully dissolved. Gentle warming in a hot water bath can also aid dissolution.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials.
- Store: Store the aliquots at -80°C or -20°C as per the storage guidelines.

## Spill and Exposure Procedures

- Spill:
  - Solid: Gently cover the spill with absorbent material. Avoid raising dust. Collect the material into a sealed container for hazardous waste disposal.
  - Solution: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

- Skin Contact: Immediately wash the affected area with soap and plenty of water.
- Eye Contact: Rinse opened eyes for several minutes under running water.
- Inhalation: Move to fresh air. If symptoms persist, consult a physician.
- Ingestion: If symptoms persist after swallowing, seek medical attention.

## Disposal Plan

Due to the conflicting hazard information, all waste containing **UCL-TRO-1938** (solid, solutions, contaminated labware, and PPE) should be treated as hazardous chemical waste.

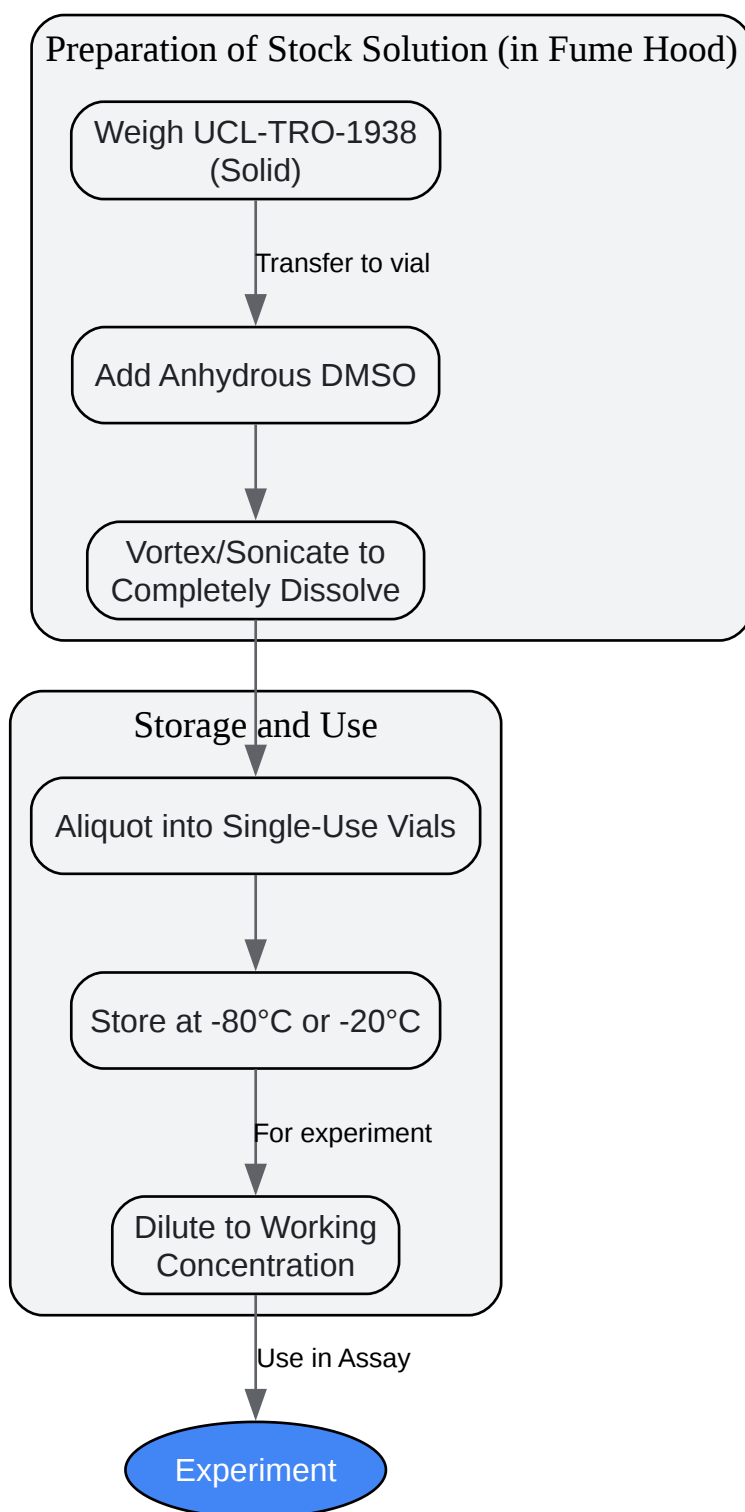
- Segregate Waste: Collect all waste in designated, sealed, and clearly labeled containers.
- Contaminated Labware: Collect items such as pipette tips and vials in a puncture-resistant container labeled as "Hazardous Waste" with the compound's name.[\[4\]](#)
- Contaminated PPE: Place used gloves and other disposable PPE in a sealed bag or container labeled as hazardous waste.[\[4\]](#)
- Consult EHS: Dispose of all waste through your institution's certified hazardous waste program. Do not dispose of this compound down the drain or in regular trash.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>27</sub> H <sub>32</sub> N <sub>6</sub> O	Multiple Sources
Molecular Weight	456.6 g/mol	Multiple Sources
CAS Number	2919575-27-0	Multiple Sources
Appearance	Solid	Multiple Sources
Purity	≥98%	Multiple Sources
Solubility in DMSO	≥23.15 mg/mL	ApexBio
Solubility in Water	Insoluble	Selleck Chemicals
Solubility in Ethanol	Insoluble	Selleck Chemicals

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for preparing stock and working solutions of **UCL-TRO-1938**.



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Caption: Workflow for the preparation and storage of **UCL-TRO-1938** solutions.

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## References

- 1. [captivatebio.com](https://www.captivatebio.com) [[captivatebio.com](https://www.captivatebio.com)]
- 2. Personal Protective Equipment in Chemistry | Environmental Health and Safety [[ehs.dartmouth.edu](https://ehs.dartmouth.edu)]
- 3. [ehs.princeton.edu](https://ehs.princeton.edu) [[ehs.princeton.edu](https://ehs.princeton.edu)]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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